

1,10-Phenanthroline-2,9-dicarboxylic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,10-phenanthroline-2,9-dicarboxylic Acid

Cat. No.: B1241987

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the synthesis, chelation properties, and diverse applications of **1,10-phenanthroline-2,9-dicarboxylic acid** (PDA), a highly preorganized chelating agent. This document provides a comprehensive overview of its coordination chemistry, detailed experimental protocols, and its emerging roles in analytical chemistry, drug development, and materials science.

Core Properties and Synthesis

1,10-Phenanthroline-2,9-dicarboxylic acid (CAS 57709-61-2) is a heterocyclic organic compound featuring a rigid 1,10-phenanthroline backbone with carboxylic acid groups at the 2 and 9 positions. This structure imparts a high degree of preorganization, leading to enhanced stability and selectivity in metal ion complexation compared to more flexible ligands.[\[1\]](#)

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₄ H ₈ N ₂ O ₄
Molecular Weight	268.22 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	215-216 °C (decomposition)[2]
Solubility	Sparingly soluble in water

Synthesis Protocols

Two primary synthetic routes for **1,10-phenanthroline-2,9-dicarboxylic acid** are detailed below.

Method 1: Oxidation of 2,9-dimethyl-1,10-phenanthroline

This two-step method involves the oxidation of the methyl groups of 2,9-dimethyl-1,10-phenanthroline (neocuproine) to aldehydes, followed by further oxidation to carboxylic acids.[3]

- Step 1: Synthesis of 1,10-phenanthroline-2,9-dicarboxaldehyde
 - A mixture of 4.12 g of 2,9-dimethyl-1,10-phenanthroline hemihydrate and 11.00 g of selenium dioxide is placed in 200 mL of 4% DI H₂O/p-dioxane in a 500 mL round-bottom flask.[3]
 - The mixture is stirred and refluxed at 101 °C in a wax bath for 3 hours.[3]
 - The hot solution is immediately filtered to remove elemental selenium.
 - A yellow-orange product, 1,10-phenanthroline-2,9-dicarboxaldehyde, precipitates from the cold filtrate.[3]
 - The precipitate is separated by vacuum filtration and allowed to dry. This intermediate product can be used in the next step without further purification.[3]
- Step 2: Oxidation to **1,10-phenanthroline-2,9-dicarboxylic acid**

- A solution of 2.81 g of the non-purified 1,10-phenanthroline-2,9-dicarboxaldehyde and 80 mL of 4:1 nitric acid (15.8 N)/H₂O is placed in a 200 mL round-bottom flask.[3]
- The mixture is stirred while refluxing at 122 °C for 10 hours.[3]
- The solution is cooled to room temperature and then further cooled in a refrigerator.
- The precipitated **1,10-phenanthroline-2,9-dicarboxylic acid** is collected by vacuum filtration and allowed to dry.[3]

Method 2: Hydrolysis of 2,9-bis(trichloromethyl)-1,10-phenanthroline

This method provides a high-yield, one-step synthesis from a trichloromethyl-substituted precursor.[2]

- 2,9-bis(trichloromethyl)-1,10-phenanthroline (540 mg, 1.3 mmol) is dissolved in 17 mL of concentrated (95-98%) sulfuric acid.[2]
- The reaction mixture is stirred for 7 hours at 85 °C.[2]
- Upon completion, the brown solution is cooled to room temperature and slowly poured onto crushed ice.[2]
- After the ice has completely melted, the resulting white suspension is filtered under vacuum.[2]
- The solid is washed thoroughly with water and air-dried to yield pure **1,10-phenanthroline-2,9-dicarboxylic acid**.[2]

Chelation and Coordination Chemistry

The arrangement of the nitrogen and carboxylic acid donor groups in PDA makes it a powerful tetradeятate ligand for a wide range of metal ions. Its rigid structure leads to the formation of highly stable complexes.

Stability Constants of Metal-PDA Complexes

The stability of metal-PDA complexes is quantified by their formation constants ($\log K_1$). These values are crucial for understanding the ligand's selectivity and for designing applications such as metal ion separation and sensing.

Metal Ion	$\log K_1$	Experimental Conditions
Am ³⁺	10.1 ± 0.2	0.5 M NaNO ₃ , 21 °C
Nd ³⁺	9.7 ± 0.2	0.5 M NaNO ₃ , 21 °C

Note: Data for a wider range of metal ions with the parent **1,10-phenanthroline-2,9-dicarboxylic acid** is limited in the readily available literature. The provided data highlights its potential for actinide/lanthanide separation.

Experimental Protocols for Characterization

Potentiometric Titration for Determination of Stability Constants

Potentiometric titration is a standard method for determining the stability constants of metal complexes.

- **Solution Preparation:** Prepare standard solutions of the metal salt (e.g., metal nitrate), PDA, a strong acid (e.g., HNO₃), and a strong base (e.g., NaOH). An inert electrolyte (e.g., KNO₃) is added to maintain a constant ionic strength.
- **Titration Setup:** A calibrated pH electrode is immersed in a thermostated vessel containing a solution of the metal ion, PDA, and the strong acid.
- **Titration:** The solution is titrated with the standard strong base solution. The pH is recorded after each addition of the titrant.
- **Data Analysis:** The titration data (pH versus volume of base added) is analyzed using a suitable computer program (e.g., LETAGROP) to calculate the protonation constants of the ligand and the stability constants of the metal-ligand complexes.

UV-Vis Spectrophotometric Titration

This method is used to study the formation of colored metal complexes.

- Solution Preparation: Prepare stock solutions of the metal ion and PDA.
- Spectral Scans: Record the UV-Vis spectrum of the free ligand. Then, incrementally add the metal ion solution to the ligand solution and record the spectrum after each addition.
- Data Analysis: The changes in absorbance at specific wavelengths are monitored. The data can be used to determine the stoichiometry and stability constants of the formed complexes.

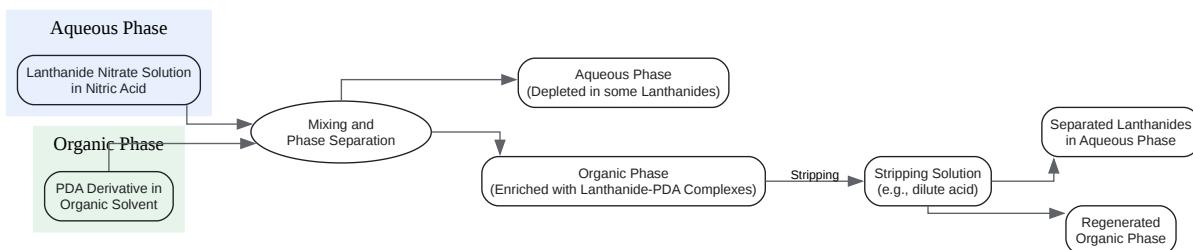
Applications in Research and Development

The unique properties of PDA and its metal complexes have led to their application in various fields, from analytical chemistry to drug development.

Lanthanide and Actinide Separation

The subtle differences in the stability of PDA complexes with lanthanides and actinides can be exploited for their separation, a critical process in nuclear waste management.^{[4][5][6][7][8]} Diamide derivatives of PDA have been extensively studied as extractants in solvent extraction processes.^{[4][5][6][7][8]}

Experimental Workflow: Solvent Extraction of Lanthanides



[Click to download full resolution via product page](#)

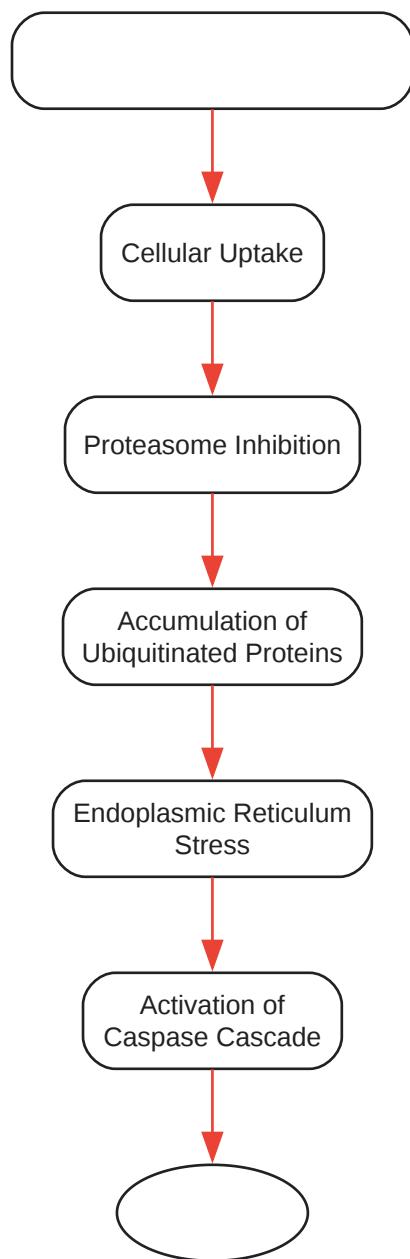
Caption: Workflow for lanthanide separation using a PDA derivative.

Anticancer and Antimicrobial Activity

Metal complexes of 1,10-phenanthroline and its derivatives have shown significant potential as anticancer and antimicrobial agents.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) Their mechanisms of action are often multifaceted, involving DNA interaction, generation of reactive oxygen species (ROS), and inhibition of key cellular enzymes.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Signaling Pathway: Apoptosis Induction by Phenanthroline-Copper Complexes

Copper complexes of phenanthroline derivatives can induce apoptosis in cancer cells through the inhibition of the proteasome and subsequent activation of caspase cascades.[\[10\]](#)[\[14\]](#)

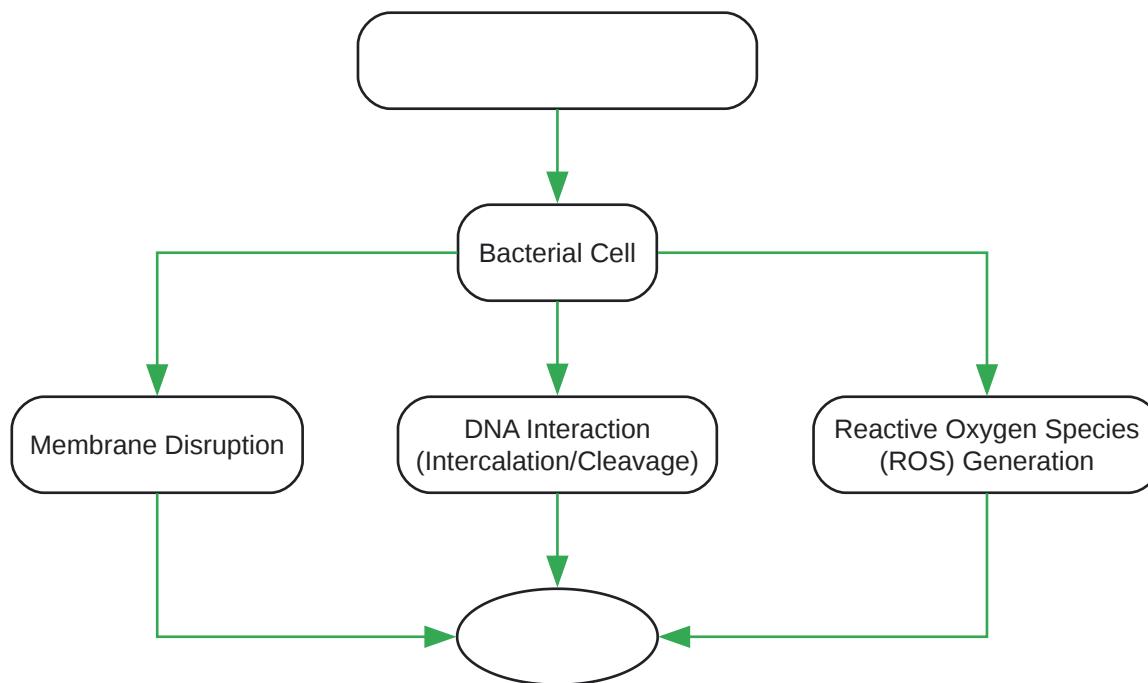


[Click to download full resolution via product page](#)

Caption: Apoptosis induction by a phenanthroline-copper complex.

Mechanism of Action: Antimicrobial Effects of Phenanthroline Metal Complexes

The antimicrobial activity of phenanthroline-metal complexes is often attributed to their ability to disrupt cellular membranes, interact with DNA, and generate ROS, leading to bacterial cell death.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[15\]](#)[\[16\]](#)



[Click to download full resolution via product page](#)

Caption: Antimicrobial mechanisms of phenanthroline metal complexes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 1,10-PHENANTHROLINE-2,9-DICARBOXYLIC ACID synthesis - [chemicalbook](http://chemicalbook.com) [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Solvent Extraction and Coordination Properties of 1,10-Phenanthroline-2,9-dicarboxylic Acid Diamides with Alkyl-Aryl Substituents toward Lanthanides(III) and Americium(III) - [PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]

- 6. First 24-Membered Macrocyclic 1,10-Phenanthroline-2,9-Diamides—An Efficient Switch from Acidic to Alkaline Extraction of f-Elements - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [pubs.acs.org](#) [pubs.acs.org]
- 8. Morpholine-derived hydrophilic 1,10-phenanthroline-2,9-dicarboxamide for americium–lanthanide separation in phosphine oxide extraction systems - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 9. Induction of apoptosis in yeast and mammalian cells by exposure to 1,10-phenanthroline metal complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 1,10-Phenanthroline promotes copper complexes into tumor cells and induces apoptosis by inhibiting the proteasome activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Antibacterial activity of metal-phenanthroline complexes against multidrug-resistant Irish clinical isolates: a whole genome sequencing approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. The Antibacterial Activity of Metal Complexes Containing 1,10- phenanthroline: Potential as Alternative Therapeutics in the Era of Antibiotic Resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. [PDF] Antibacterial activity of metal–phenanthroline complexes against multidrug-resistant Irish clinical isolates: a whole genome sequencing approach | Semantic Scholar [semanticscholar.org]
- 14. [researchgate.net](#) [researchgate.net]
- 15. Antibacterial activity of metal–phenanthroline complexes against multidrug-resistant Irish clinical isolates: a whole genome sequencing approach - PMC [pmc.ncbi.nlm.nih.gov]
- 16. [arrow.tudublin.ie](#) [arrow.tudublin.ie]
- 17. Hydrazylpyridine salicylaldehyde–copper(ii)–1,10-phenanthroline complexes as potential anticancer agents: synthesis, characterization and anticancer evaluation - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 18. Synthesis and anticancer evaluations of novel 1H-imidazole [4,5-f][1,10] phenanthroline derivative for the treatment of colorectal cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. [researchgate.net](#) [researchgate.net]
- 20. Antitumor Activity of 2,9-Di-Sec-Butyl-1,10-Phenanthroline - PMC [pmc.ncbi.nlm.nih.gov]
- 21. [spandidos-publications.com](#) [spandidos-publications.com]
- To cite this document: BenchChem. [1,10-Phenanthroline-2,9-dicarboxylic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1241987#1-10-phenanthroline-2-9-dicarboxylic-acid-as-a-chelating-agent>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com